Rilpivirine: A Comprehensive Technical Guide for Drug Development Professionals

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Rilpivirine (hydrochloride)*
Cat. No.:	*B14792138*

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For Researchers, Scientists, and Drug Development Professionals.

This technical guide provides an in-depth overview of the core physicochemical and pharmacological properties of Rilpivirine, a potent non-nucleoside reverse transcriptase inhibitor (NNRTI). This document is intended to serve as a comprehensive resource, consolidating key data and experimental methodologies to support ongoing research and development efforts.

Core Physicochemical and Pharmacokinetic Data

Rilpivirine, a diarylpyrimidine derivative, is a well-characterized antiretroviral agent. Its fundamental properties are summarized below.

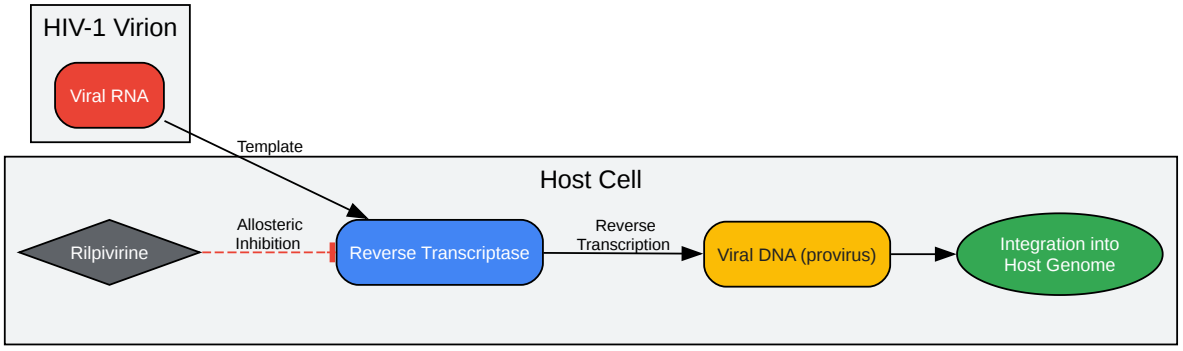
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Parameter	Value	Reference
CAS Number (free base)	500287-72-9	[1][2][3][4][5]
Molecular Weight (free base)	366.42 g/mol	[1][2]
Molecular Formula	C22H18N6	[2]
CAS Number (hydrochloride)	700361-47-3	[5]
Molecular Weight (hydrochloride)	402.88 g/mol	
Plasma Half-life (oral)	~45-50 hours	
Plasma Protein Binding	~99.7%	
Metabolism	Primarily via Cytochrome P450 3A (CYP3A)	

Mechanism of Action: HIV-1 Reverse Transcriptase Inhibition

Rilpivirine functions as a non-nucleoside reverse transcriptase inhibitor (NNRTI) of HIV-1. Unlike nucleoside reverse transcriptase inhibitors (NRTIs), Rilpivirine does not compete with natural deoxynucleoside triphosphates. Instead, it binds to an allosteric site on the reverse transcriptase enzyme, located near the polymerase active site. This binding induces a conformational change in the enzyme, thereby inhibiting its function and preventing the conversion of viral RNA into DNA, a critical step in the HIV-1 replication cycle.

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Mechanism of Rilpivirine's action on HIV-1 replication.

Experimental Protocols

In Vitro HIV-1 Reverse Transcriptase Inhibition Assay

This protocol outlines a general method for determining the inhibitory activity of Rilpivirine against HIV-1 reverse transcriptase.

Materials:

- Recombinant HIV-1 Reverse Transcriptase (RT)
- Poly(A) template and Oligo(dT) primer
- Deoxynucleoside triphosphates (dNTPs), including a labeled dUTP (e.g., digoxigenin-dUTP)
- Assay buffer
- Rilpivirine stock solution (dissolved in DMSO)
- Streptavidin-coated microplates
- Anti-digoxigenin antibody conjugated to horseradish peroxidase (HRP)

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- HRP substrate (e.g., TMB)
- Stop solution
- Microplate reader

Procedure:

- Compound Dilution: Prepare a serial dilution of Rilpivirine in the assay buffer.
- Reaction Setup: In the wells of the microplate, combine the poly(A)•oligo(dT) template/primer, dNTP mix, and the diluted Rilpivirine or control (buffer with DMSO).
- Enzyme Addition: Add the recombinant HIV-1 RT to each well to initiate the reverse transcription reaction.
- Incubation: Incubate the plate at 37°C for a specified time (e.g., 1 hour).
- Capture: Transfer the reaction mixtures to a streptavidin-coated microplate and incubate to allow the biotinylated DNA product to bind.
- Detection: Wash the plate to remove unbound components. Add the anti-digoxigenin-HRP conjugate and incubate.
- Signal Generation: After another wash step, add the HRP substrate. A colorimetric signal will develop in proportion to the amount of synthesized DNA.
- Measurement: Stop the reaction with a stop solution and measure the absorbance using a microplate reader.
- Data Analysis: Calculate the percent inhibition for each Rilpivirine concentration and determine the IC50 value.

Pharmacokinetic Study in a Rat Model

This protocol describes a typical procedure for evaluating the pharmacokinetic profile of Rilpivirine in rats.

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Animals:

- Male Sprague-Dawley rats

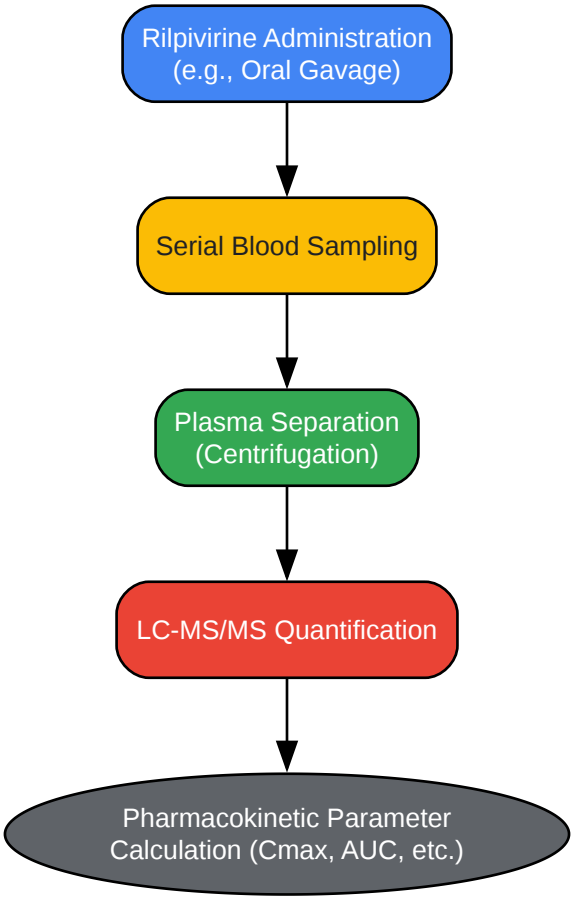
Materials:

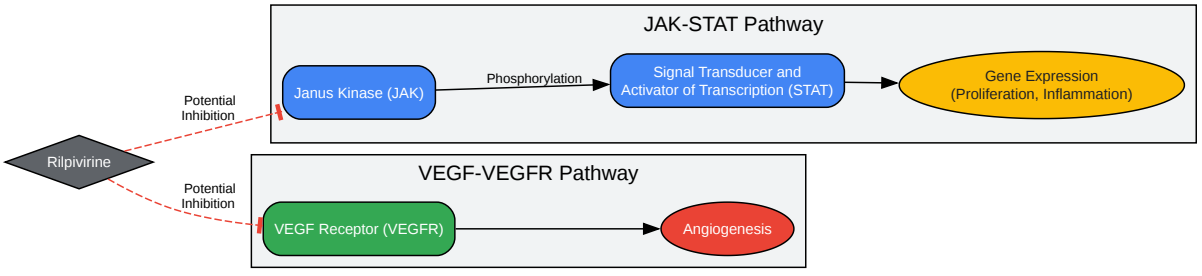
- Rilpivirine formulation for administration (e.g., oral gavage, intravenous injection)
- Blood collection supplies (e.g., syringes, tubes with anticoagulant)
- Centrifuge
- Liquid chromatography-tandem mass spectrometry (LC-MS/MS) system

Procedure:

- Dosing: Administer a single dose of the Rilpivirine formulation to the rats.
- Blood Sampling: Collect blood samples from the rats at predetermined time points (e.g., 0, 0.5, 1, 2, 4, 8, 12, 24 hours post-dose).
- Plasma Preparation: Centrifuge the blood samples to separate the plasma.
- Sample Analysis: Quantify the concentration of Rilpivirine in the plasma samples using a validated LC-MS/MS method.
- Pharmacokinetic Analysis: Use the plasma concentration-time data to calculate key pharmacokinetic parameters such as Cmax (maximum concentration), Tmax (time to maximum concentration), AUC (area under the curve), and elimination half-life.

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